

Technical Assessment: Purity & Performance of Commercial Fmoc-Gly-ODhbt

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Compound of Interest

Compound Name: *Fmoc-Gly-ODhbt*

CAS No.: 114119-87-8

Cat. No.: B039605

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Executive Summary

In the landscape of Solid-Phase Peptide Synthesis (SPPS), **Fmoc-Gly-ODhbt** (3,4-dihydro-4-oxo-1,2,3-benzotriazin-3-yl ester) occupies a specialized niche. Unlike the more ubiquitous Pentafluorophenyl (OPfp) esters or in situ activation methods (e.g., HATU/DIC), ODhbt esters offer a distinct self-indicating property—liberating a bright yellow byproduct (Dhbt-OH) upon acylation, which serves as a visual endpoint monitor.

However, the commercial quality of **Fmoc-Gly-ODhbt** varies significantly. Impurities such as the Fmoc-Gly-Gly-ODhbt dimer and hydrolyzed free acid (Fmoc-Gly-OH) can compromise synthesis yield and purity. This guide objectively compares the performance of high-purity commercial **Fmoc-Gly-ODhbt** against standard grades and functional alternatives (OPfp), supported by rigorous analytical protocols.

Critical Quality Attributes (CQAs) & Impurity Profiling

For a Senior Application Scientist, the Certificate of Analysis (CoA) is insufficient. You must validate the reagent against specific failure modes.

The "Glycine Problem": Dimerization

Glycine is achiral, eliminating racemization concerns. However, its lack of a side chain makes the carboxyl group highly accessible, increasing the risk of dimerization during ester formation.

- Impurity: Fmoc-Gly-Gly-OH (or -ODhbt).
- Impact: Double insertion of Glycine into the peptide chain (e.g., -Gly-Gly- instead of -Gly-). This is often inseparable by standard prep-HPLC.

Comparative Specifications: High-Grade vs. Standard

Feature	High-Purity Grade (Recommended)	Standard/Bulk Grade	Impact on Synthesis
HPLC Purity	99.5%	98.0%	Lower purity leads to truncated sequences. [1][2]
Dipeptide Content	< 0.1%	0.2% - 0.5%	Critical: >0.1% risks detectable +Gly insertions.
Free Dhbt-OH	< 0.2%	< 1.0%	High free Dhbt indicates premature hydrolysis/aging.
Acetate Content	< 0.02%	Not Specified	Acetate caps the N-terminus, terminating synthesis.[1][2]

Comparative Performance: ODhbt vs. Alternatives

Why choose **Fmoc-Gly-ODhbt** over Fmoc-Gly-OPfp or in situ activation?

Performance Matrix

Parameter	Fmoc-Gly-ODhbt	Fmoc-Gly-OPfp	In Situ (DIC/HOBt)
Reactivity	High (Fast kinetics)	Moderate (Stable)	Variable (Depends on mixing)
Stability (Solution)	Low (Hydrolyzes in hours)	High (Stable for days)	Low (Use immediately)
Visual Monitoring	Yes (Yellow endpoint)	No	No (Requires colorimetric tests)
Atom Economy	Low (High MW leaving group)	Moderate	High
Primary Use Case	Manual synthesis; "Difficult" sequences requiring monitoring.	Automated synthesizers; Routine couplings.	High-throughput synthesis; Cost-sensitive scale-up.

Scientist's Verdict: Use **Fmoc-Gly-ODhbt** for manual synthesis of high-value peptides where real-time coupling monitoring is required without invasive sampling (Kaiser test). For automated systems, OPfp is superior due to solution stability.

Experimental Protocols for Validation

These protocols are designed to be self-validating systems. If the System Suitability Test (SST) fails, the data is invalid.

Protocol A: HPLC Purity & Dimer Quantification

Objective: Detect the critical Fmoc-Gly-Gly-OH impurity.

Reagents:

- Mobile Phase A: 0.1% TFA in Water (Milli-Q)
- Mobile Phase B: 0.1% TFA in Acetonitrile (HPLC Grade)
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.

Method Parameters:

- Flow Rate: 1.0 mL/min
- Detection: UV @ 265 nm (Fmoc specific) and 300 nm (Dhbt specific).
- Gradient: 5% B to 95% B over 20 min.
- Temperature: 25°C.

System Suitability (SST):

- Inject a standard mix of Fmoc-Gly-OH and Fmoc-Gly-Gly-OH.
- Requirement: Resolution () between Gly and Gly-Gly peaks must be

.

Procedure:

- Dissolve 1 mg **Fmoc-Gly-ODhbt** in 1 mL dry Acetonitrile (Avoid DMF; it promotes hydrolysis).
- Inject immediately (within 5 mins of dissolution).
- Analysis: The main peak is the ester. Early eluting peaks are typically free Dhbt-OH and Fmoc-Gly-OH. The late-eluting impurity (approx +1-2 min relative to main peak) is the dimer.

Protocol B: Visual Reactivity Test (The "Yellow Flash")

Objective: Confirm active ester functionality.

- Place 10 mg of resin (with free amine) in a fritted syringe.
- Add 3 eq. **Fmoc-Gly-ODhbt** dissolved in minimal DMF.
- Observation:
 - Pass: Solution turns bright yellow immediately (release of Dhbt-OH anion).

- Fail: Solution remains pale/colorless (Hydrolyzed reagent) or turns yellow very slowly (>10 min).

Visualizations

Diagram 1: Impurity Formation Pathways

This diagram illustrates the causality of the "Dimer" impurity during storage or improper manufacturing.

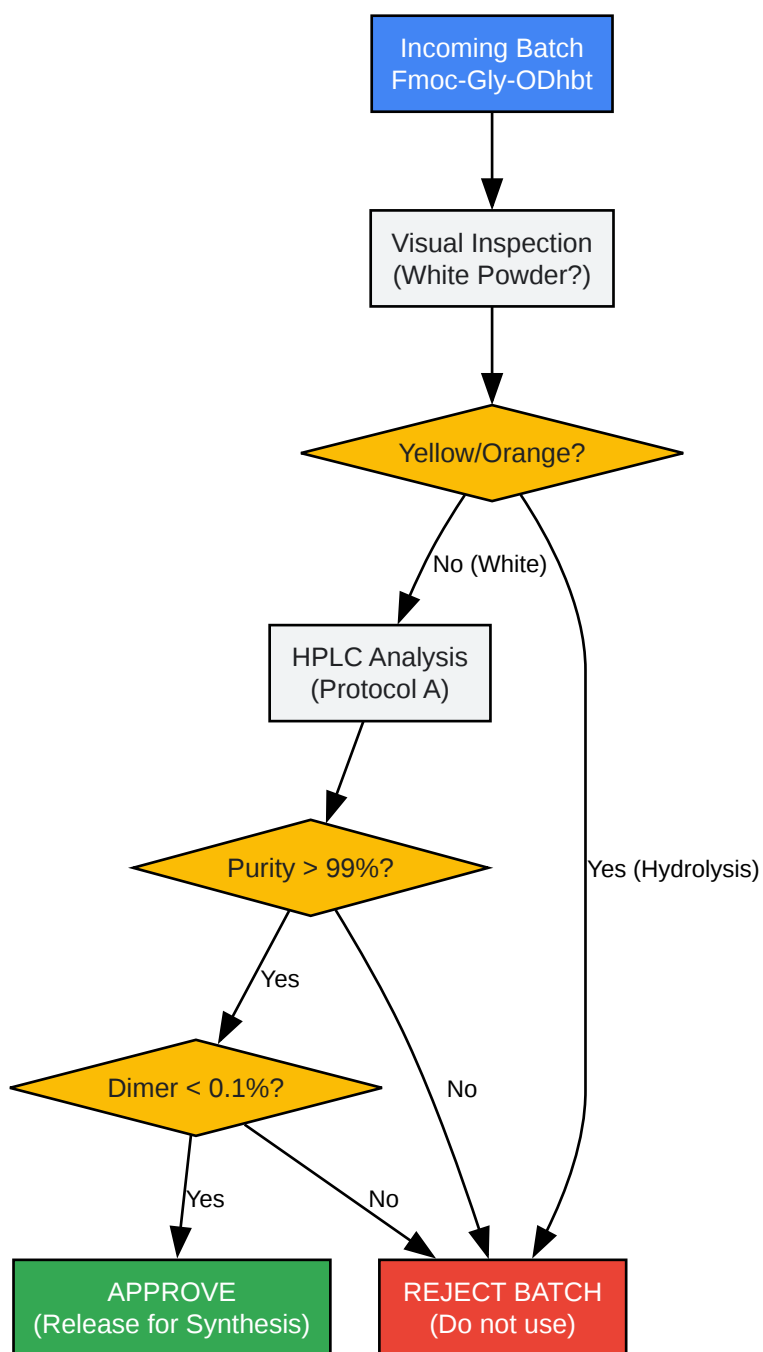


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Caption: Pathway showing how moisture leads to hydrolysis and subsequent dimerization, resulting in critical sequence errors.

Diagram 2: QC Decision Workflow

A logic gate for accepting or rejecting reagent batches.



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Caption: Standardized QC workflow to filter out degraded or low-grade reagent batches before synthesis.

References

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Sources

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